

Application Notes & Protocols: Measuring the Hydrogen Storage Capacity of Tetradecahydroanthracene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetradecahydroanthracene

Cat. No.: B3428247

[Get Quote](#)

Introduction

Liquid Organic Hydrogen Carriers (LOHCs) are emerging as a promising technology for the safe and efficient storage and transportation of hydrogen.[1][2] These organic compounds can be reversibly hydrogenated and dehydrogenated, allowing for the chemical storage of hydrogen in a liquid form, often with properties similar to conventional fuels.[3]

Tetradecahydroanthracene, the fully hydrogenated form of anthracene (also known as perhydroanthracene), is a potential LOHC candidate.[4] Its high hydrogen content and the ability to be handled within existing infrastructure make it an attractive option.

This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals to measure the hydrogen storage capacity of the anthracene/**tetradecahydroanthracene** system. The protocols cover the essential steps of hydrogenation (hydrogen uptake) and dehydrogenation (hydrogen release), as well as the analytical methods required for quantification.

Principle of Hydrogen Storage in Tetradecahydroanthracene


The core of this LOHC system is the reversible catalytic hydrogenation of anthracene to form **tetradecahydroanthracene**. The process can be summarized by the following reaction:



Hydrogen is "charged" into the LOHC through hydrogenation, an exothermic reaction typically performed at elevated temperatures and pressures.[1] The stored hydrogen is later "discharged" through an endothermic dehydrogenation reaction, releasing high-purity hydrogen gas.[1][5]


Experimental Workflow and Logical Relationships

The overall process for determining the hydrogen storage capacity involves a cycle of hydrogenation and dehydrogenation, with analysis at key stages.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for measuring the hydrogen storage capacity of the anthracene/**tetradeca**hydroanthracene system.



[Click to download full resolution via product page](#)

Caption: The reversible reaction cycle for hydrogen storage using the anthracene/**tetradeca**hydroanthracene LOHC system.

Quantitative Data Summary

The theoretical hydrogen storage capacity and properties of the anthracene system are presented below, alongside other common LOHC materials for comparison.

Table 1: Physicochemical Properties and Hydrogen Storage Capacity of LOHC Systems

Property	Anthracene / Tetradecahydroanthracene	Toluene / Methylcyclohexane	Dibenzyltoluene / Perhydro-dibenzyltoluene
Formula (Lean/Rich)	C ₁₄ H ₁₀ / C ₁₄ H ₂₄	C ₇ H ₈ / C ₇ H ₁₄	C ₂₁ H ₂₀ / C ₂₁ H ₃₈
Molar Mass (Lean/Rich) (g/mol)	178.23 / 192.36	92.14 / 98.19	~256 / ~274
Gravimetric H ₂ Capacity (wt%)	7.3% (theoretical)	6.2% ^{[6][7]}	6.2% ^{[1][7]}
Volumetric H ₂ Capacity (kg H ₂ /m ³)	~77 (estimated)	~56 ^[8]	~57.2 ^{[7][9]}
Boiling Point (Lean/Rich) (°C)	340 / ~290	111 / 101	>350 / >350 ^[9]
Melting Point (Lean/Rich) (°C)	216 / Isomer-dependent	-95 / -127	< -30 / < -30 ^[8]

Note: The high melting point of anthracene presents a practical challenge, requiring operation at elevated temperatures or the use of eutectic mixtures to maintain a liquid phase.

Experimental Protocols

These protocols provide a generalized framework. Specific parameters may require optimization based on the available equipment and catalyst.

Protocol 1: Catalytic Hydrogenation of Anthracene (Hydrogen Uptake)

This protocol details the process of charging anthracene with hydrogen to produce **tetradecahydroanthracene**.

Objective: To catalytically hydrogenate anthracene to determine the maximum hydrogen uptake.

Materials and Equipment:

- High-pressure autoclave or batch reactor
- Anthracene (reagent grade)
- Catalyst (e.g., 3-5 wt% Pt/C, Ni/H β -zeolite)[4][10]
- Solvent (optional, e.g., decalin, or supercritical CO₂)[10]
- High-purity hydrogen gas
- Heating mantle and temperature controller
- Pressure gauge and controller
- Gas chromatograph (GC) for product analysis

Procedure:

- **Reactor Preparation:** Ensure the autoclave is clean and dry.
- **Loading:** Accurately weigh and load the autoclave with anthracene and the chosen catalyst (e.g., a 1:0.05 mass ratio of anthracene to catalyst). If using a solvent, add it at this stage.
- **Sealing and Purging:** Seal the reactor and purge it several times with an inert gas (e.g., nitrogen or argon) to remove air, followed by purging with hydrogen gas.
- **Pressurization:** Pressurize the reactor with hydrogen to the desired initial pressure (e.g., 70-90 atm).[4]
- **Heating and Reaction:** Begin stirring and heat the reactor to the target temperature (e.g., 180-280°C).[4] The reaction is exothermic, so monitor the temperature closely. The pressure will drop as hydrogen is consumed; maintain the pressure by feeding more hydrogen if using a continuous setup.
- **Reaction Monitoring:** The reaction can be monitored by observing the cessation of hydrogen uptake. Allow the reaction to proceed for a set time (e.g., 4-6 hours) to ensure complete conversion.[10]

- **Cooling and Depressurization:** After the reaction is complete, cool the reactor to room temperature. Carefully vent the excess hydrogen in a fume hood.
- **Sample Collection:** Open the reactor and collect the product mixture. Separate the catalyst via filtration.
- **Analysis:** Analyze the liquid product using Gas Chromatography (GC) to determine the conversion of anthracene and the selectivity towards **tetradecahydroanthracene** and its various isomers.[\[11\]](#)

Protocol 2: Catalytic Dehydrogenation of Tetradecahydroanthracene (Hydrogen Release)

This protocol outlines the release of stored hydrogen from **tetradecahydroanthracene**.

Objective: To catalytically dehydrogenate **tetradecahydroanthracene** and quantify the amount of hydrogen released.

Materials and Equipment:

- Flow reactor or autoclave equipped with a gas outlet
- Synthesized **tetradecahydroanthracene**
- Catalyst (e.g., 3 wt% Pt/C or Pt/Sibunit)[\[4\]](#)
- Inert carrier gas (e.g., nitrogen or argon)
- Mass flow controllers for gases
- Gas collection system (e.g., gas bag or burette)
- Heating furnace and temperature controller
- Gas chromatograph (GC) for analyzing both gas and liquid products

Procedure:

- Reactor Preparation: Load a packed bed flow reactor with the catalyst. If using an autoclave, load the catalyst and the weighed **tetradecahydroanthracene** sample.
- Purging: Purge the system with an inert gas to remove any air.
- Heating: Heat the reactor to the desired dehydrogenation temperature (e.g., 300-360°C) under a flow of inert gas.^[4]
- Dehydrogenation Reaction:
 - Flow Reactor: Start feeding the liquid **tetradecahydroanthracene** into the reactor at a defined liquid hourly space velocity (LHSV), e.g., 1 h⁻¹.^{[4][12]}
 - Autoclave: Simply maintain the temperature and stirring.
- Hydrogen Collection: Direct the outlet gas stream through a condenser (to trap any vaporized organics) and then to the gas collection system. Continuously measure the volume of gas released over time.
- Reaction Monitoring: Monitor the rate of hydrogen evolution. The reaction is complete when gas evolution ceases.
- Sample Collection: Cool the reactor and collect the liquid product (hydrogen-lean LOHC).
- Analysis:
 - Gas Phase: Analyze the composition of the collected gas using GC to confirm its purity.
 - Liquid Phase: Analyze the liquid product using GC to determine the degree of dehydrogenation and identify the distribution of products (anthracene, and its partially hydrogenated intermediates).^[13]

Protocol 3: Calculation of Hydrogen Storage Capacity

Objective: To calculate the gravimetric and volumetric hydrogen storage capacity based on experimental data.

1. Gravimetric Storage Capacity (wt%) Calculation:

The gravimetric capacity is the mass of hydrogen stored relative to the total mass of the hydrogen-rich LOHC.[14]

- From Hydrogenation (Uptake):
 - Measure the mass of hydrogen consumed (Δm_{H_2}) during the hydrogenation of a known mass of anthracene ($m_{anthracene}$).
 - $wt\% = [\Delta m_{H_2} / (m_{anthracene} + \Delta m_{H_2})] * 100$
- From Dehydrogenation (Release):
 - Measure the mass of hydrogen released ($m_{H_2_released}$) from a known mass of **tetradecahydroanthracene** ($m_{perhydro}$).
 - $wt\% = (m_{H_2_released} / m_{perhydro}) * 100$

2. Volumetric Storage Capacity (kg H₂/m³) Calculation:

The volumetric capacity is the mass of hydrogen stored per unit volume of the hydrogen-rich LOHC.

- Measure the density ($\rho_{perhydro}$) of the synthesized **tetradecahydroanthracene** at standard conditions.
- Using the gravimetric capacity (wt%) from the dehydrogenation experiment:
 - $Volumetric\ Capacity\ (kg/m^3) = (wt\% / 100) * \rho_{perhydro}$

Table 2: Summary of Typical Experimental Conditions

Parameter	Hydrogenation (Uptake)	Dehydrogenation (Release)	Reference(s)
Catalyst	Ni/H β -zeolite, Pt/C, Fe-Co composites	Pt/C, Pt/Sibunit	[4][10][11]
Temperature	80 - 400 °C	260 - 360 °C	[4][10][11]
Pressure	3 - 17 MPa (29 - 168 atm)	Atmospheric	[4][10]
Reactor Type	High-Pressure Autoclave	Flow Reactor or Autoclave	[4]
Analysis Method	Gas Chromatography (GC)	Gas Chromatography (GC), Gas Volumetry	[11][13]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Liquid organic hydrogen carrier - Wikipedia [en.wikipedia.org]
- 2. grokipedia.com [grokipedia.com]
- 3. taylorandfrancis.com [taylorandfrancis.com]
- 4. researchgate.net [researchgate.net]
- 5. mdpi.com [mdpi.com]
- 6. New TECH Report - Liquid Organic Hydrogen Carriers (2024 Program) [nexanteca.com]
- 7. onepetro.org [onepetro.org]
- 8. pubs.acs.org [pubs.acs.org]
- 9. mdpi.com [mdpi.com]
- 10. mdpi.com [mdpi.com]

- 11. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 12. researchgate.net [researchgate.net]
- 13. Kinetic Modeling of Hydrogen Production by Dehydrogenation of Polycyclic Naphthenes with Varying Degrees of Condensation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 14. [azom.com](https://www.azom.com) [[azom.com](https://www.azom.com)]
- To cite this document: BenchChem. [Application Notes & Protocols: Measuring the Hydrogen Storage Capacity of Tetradecahydroanthracene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3428247#measuring-the-hydrogen-storage-capacity-of-tetradecahydroanthracene>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com